

Application of Etidocaine in Ophthalmic Surgery: Research Notes and Protocols

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Compound of Interest

Compound Name: Etidocaine

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Introduction: **Etidocaine**, an amide-type local anesthetic, has been utilized in various surgical procedures, including ophthalmic surgery, due to its rapid onset and long duration of action. These characteristics make it a subject of interest for providing profound and sustained anesthesia and akinesia (muscular paralysis) of the globe and surrounding muscles, which are critical for successful eye surgery. This document provides a summary of research findings and detailed protocols for the application of **etidocaine** in ophthalmic surgical research.

Data Presentation: Comparative Efficacy of Etidocaine

The following tables summarize quantitative data from clinical studies comparing **etidocaine** with other local anesthetics commonly used in ophthalmic surgery.

Table 1: Comparison of **Etidocaine** and Bupivacaine/Lidocaine Mixture in Retrobulbar Anesthesia^[1]

Parameter	Etidocaine (1.5%)	Bupivacaine (0.5%) + Lidocaine (1.0%) Mixture
Need for Supplemental Anesthesia	41% of patients	32% of patients
Akinesia (Good or Complete)	>95% of patients	>95% of patients
Duration of Akinesia (Normal Eye Movement at 14h Post-op)	69% of patients	100% of patients
Recovery of Corneal Sensation	Slower	More rapid

Table 2: Influence of Hyaluronidase on Peribulbar Anesthesia with **Etidocaine** (1.5%)[2]

Parameter	Etidocaine with Hyaluronidase (7.5 IU/ml)	Plain Etidocaine	P-value
Intraorbital Volume Required (ml, mean \pm SD)	6.4 \pm 2.2	8.2 \pm 2.3	< 0.01
Globe Akinesia Score	Significantly Improved	-	< 0.01
Lid Akinesia Score	Significantly Improved	-	< 0.01
Analgesia Score	Significantly Improved	-	< 0.05

Experimental Protocols

Protocol 1: Preparation and Administration of Etidocaine for Retrobulbar Block

This protocol describes the preparation and administration of **etidocaine** for a retrobulbar block, a common regional anesthesia technique in ophthalmic surgery.

1. Materials:

- **Etidocaine** HCl solution (1% or 1.5%)
- Optional: Epinephrine 1:200,000 (to prolong effect and reduce bleeding)[3]
- Optional: Hyaluronidase (7.5 IU/ml) to enhance diffusion[2]
- 5 ml sterile syringe[4]
- 23-gauge, 1.5-inch retrobulbar needle (Atkinson needle)[4][5]
- Sterile gauze[4]
- Topical anesthetic drops (e.g., proparacaine 0.5%)
- Antiseptic solution (e.g., povidone-iodine)
- Resuscitation equipment and medication

2. Patient Preparation:

- Obtain informed consent.
- Record baseline vital signs[6].
- Administer intravenous sedation as needed to reduce anxiety[7].
- Instill topical anesthetic drops into the conjunctival sac[7].
- Prepare the skin around the eye with an antiseptic solution.
- Position the patient supine with their gaze directed straight ahead (primary gaze)[7][8].

3. Anesthetic Solution Preparation:

- Draw up 3-5 ml of the **etidocaine** solution into the 5 ml syringe[4][6].
- If using, add epinephrine and/or hyaluronidase to the **etidocaine** solution and mix gently.

4. Injection Procedure:

- Identify the injection site: the inferotemporal quadrant, at the junction of the lateral one-third and medial two-thirds of the inferior orbital rim[4][6].
- With the non-dominant hand, gently elevate the globe by placing a finger between the globe and the infraorbital rim[4][8].
- Insert the needle perpendicular to the skin, with the bevel pointing upwards[6].
- Advance the needle parallel to the orbital floor for approximately 15 mm, until a "pop" is felt as the needle penetrates the orbital septum[5][6].
- Redirect the needle superiorly and medially (30-45 degrees) and advance another 2.5 to 3.0 cm until a second "pop" is felt as it enters the muscle cone[5][8].
- Aspirate to ensure the needle is not in a blood vessel[5].
- Slowly inject 3-5 ml of the anesthetic solution[8].
- Withdraw the needle.

5. Post-Injection:

- Apply firm, intermittent pressure to the globe with sterile gauze for 90-120 seconds to aid anesthetic spread and tamponade any minor bleeding[4].
- Assess the degree of anesthesia and akinesia after 5 minutes[7].

Protocol 2: Preparation and Administration of Etidocaine for Peribulbar Block

This protocol outlines the procedure for a peribulbar block, which is considered by some to have a lower risk of certain complications compared to the retrobulbar block.

1. Materials:

- Same as for retrobulbar block, but with a larger volume of anesthetic solution (7-10 ml)[6].

2. Patient Preparation:

- Same as for retrobulbar block.

3. Anesthetic Solution Preparation:

- Draw up 7-10 ml of the **etidocaine** solution (often mixed with hyaluronidase) into a syringe[6].

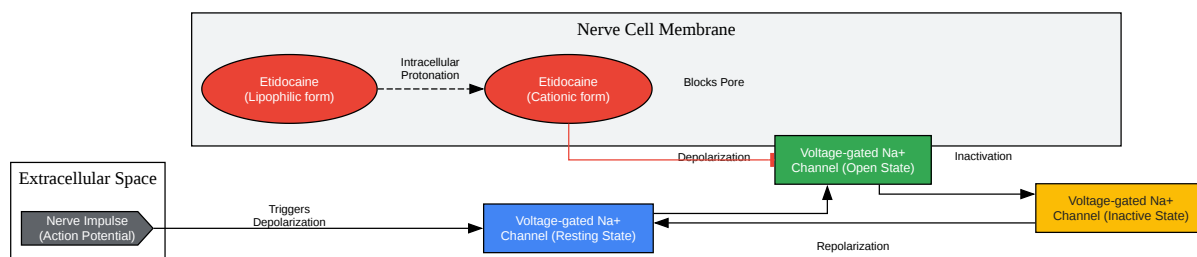
4. Injection Procedure (Two-Injection Technique):

- Inferotemporal Injection:
 - Identify the same inferotemporal injection site as for the retrobulbar block[9].
 - Insert the needle through the skin or lower fornix, aiming parallel to the orbital floor but not entering the muscle cone[6][8].
 - Inject 4-5 ml of the anesthetic solution into the extraconal space[6].
- Superonasal Injection (if required):
 - Identify the injection site just above the medial canthus[9].
 - Inject an additional 3-5 ml of the anesthetic solution.

5. Post-Injection:

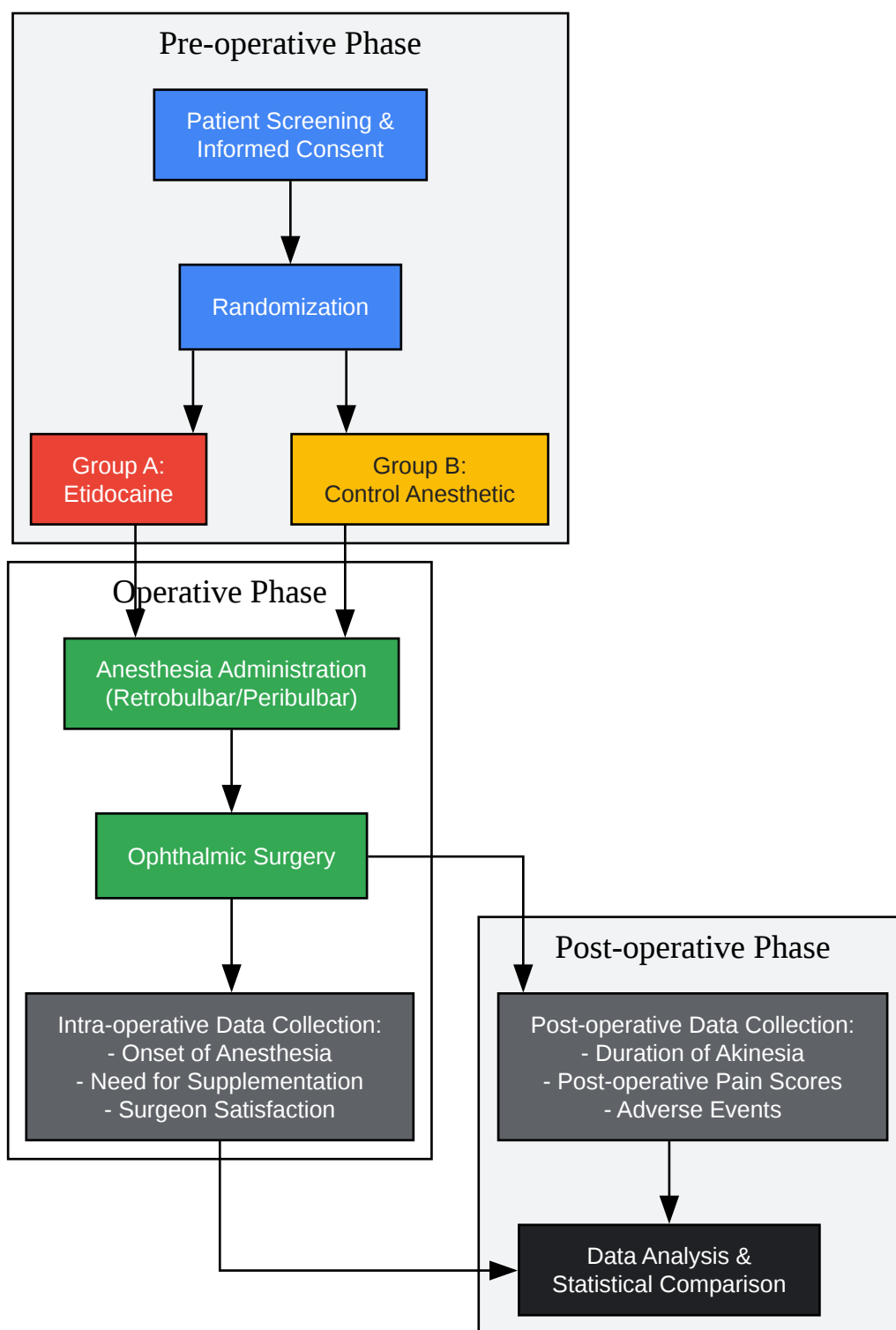
- Same as for retrobulbar block.

Visualizations



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Caption: Mechanism of action of **Etidocaine** on voltage-gated sodium channels.



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